

# physical and chemical characteristics of 1-[(aminooxy)methyl]-4-methylbenzene hydrochloride

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## Compound of Interest

Compound Name: 1-[(aminooxy)methyl]-4-methylbenzene hydrochloride

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## Technical Guide: 1-[(aminooxy)methyl]-4-methylbenzene hydrochloride

For Research, Scientific, and Drug Development Professionals

### Introduction

**1-[(aminooxy)methyl]-4-methylbenzene hydrochloride**, also known as O-(4-methylbenzyl)hydroxylamine hydrochloride, is a chemical compound with potential applications in research and development. This technical guide provides a summary of its known physical and chemical characteristics. It is important to note that detailed experimental protocols, comprehensive spectral analyses, and biological activity data are not extensively available in the public domain. This document reflects the currently accessible information.

## Chemical and Physical Characteristics

The fundamental physicochemical properties of **1-[(aminooxy)methyl]-4-methylbenzene hydrochloride** are summarized below. This data is primarily sourced from chemical suppliers and databases.

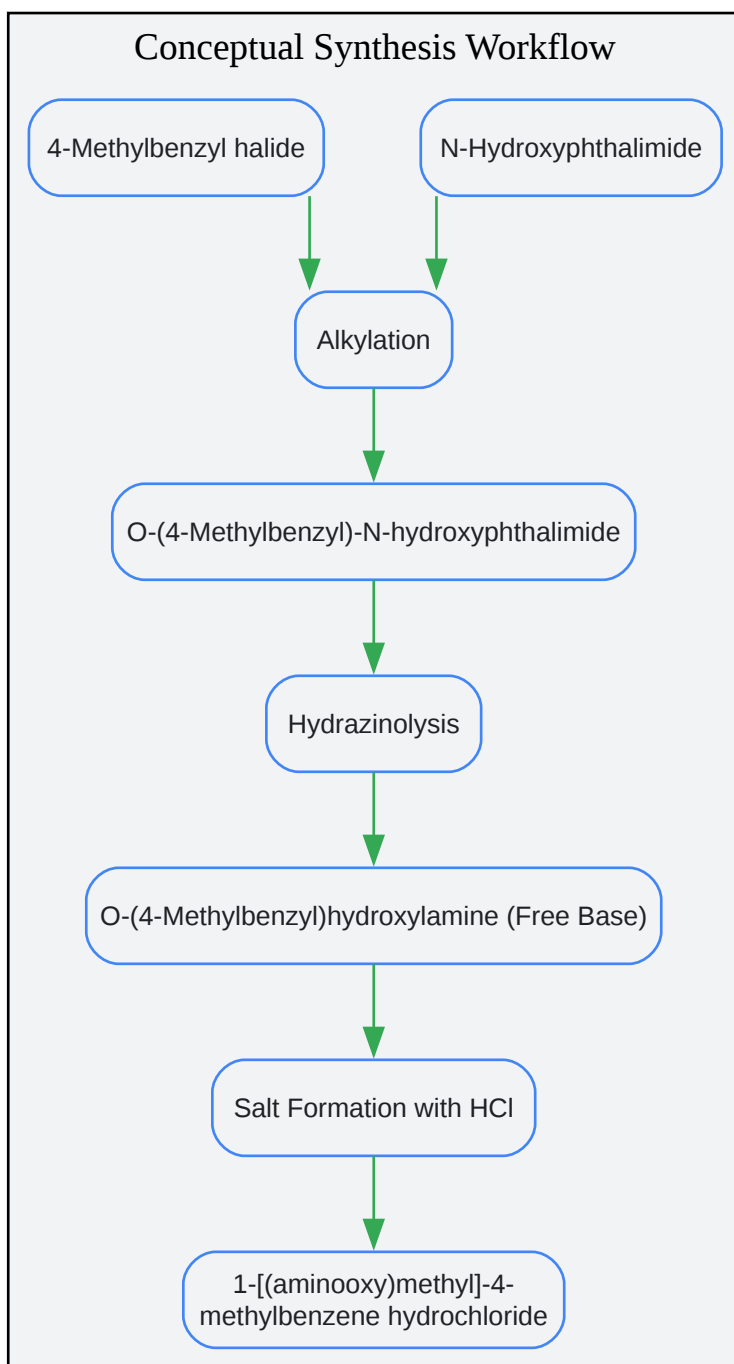
Property	Value	Reference
CAS Number	38936-62-8	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO · HCl	[1][2]
Molecular Weight	173.64 g/mol	[1][2]
Melting Point	220-230 °C	[3]
Purity	Typically ≥95% (as offered by commercial suppliers)	[4]
Solubility	No specific data available. Based on the hydrochloride salt form, it is expected to have some solubility in polar solvents like water, methanol, and ethanol.	
Appearance	White to off-white solid (typical appearance from suppliers)	

## Experimental Protocols

Detailed, peer-reviewed experimental protocols specifically for the synthesis, purification, and analysis of **1-[(aminooxy)methyl]-4-methylbenzene hydrochloride** are not readily available in the scientific literature. However, general methods for the synthesis and purification of related benzyloxyamine hydrochloride compounds can be found.

## Synthesis

A general, non-validated synthetic approach for O-substituted hydroxylamine hydrochlorides may involve the following conceptual steps. This is a hypothetical pathway and has not been experimentally verified for this specific compound.



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A conceptual workflow for the synthesis of the target compound.

## Purification

For purification, recrystallization is a common method for compounds of this class. The choice of solvent would need to be determined experimentally, with common solvents for

recrystallization of hydrochloride salts including ethanol, methanol, isopropanol, or mixtures with ethers or other less polar co-solvents.

## Analysis

Standard analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) would likely be applicable for purity assessment. However, specific methods (e.g., column type, mobile phase, detector) for **1-[(aminooxy)methyl]-4-methylbenzene hydrochloride** have not been published.

## Spectral Data

Publicly accessible, peer-reviewed spectral data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, Mass Spectrometry) for **1-[(aminooxy)methyl]-4-methylbenzene hydrochloride** is currently unavailable. Researchers would need to acquire this data as part of their own characterization efforts.

## Biological Activity and Signaling Pathways

There is no information available in the scientific literature regarding the biological activity, mechanism of action, or any associated signaling pathways for **1-[(aminooxy)methyl]-4-methylbenzene hydrochloride**. Therefore, no diagrams for signaling pathways or biological experimental workflows can be provided.

## Conclusion

**1-[(aminooxy)methyl]-4-methylbenzene hydrochloride** is a commercially available compound with defined basic chemical properties. However, a comprehensive technical profile is lacking due to the absence of published, in-depth experimental and biological data. Researchers and drug development professionals interested in this molecule will need to undertake foundational studies to establish detailed synthesis and purification protocols, perform full spectral characterization, and investigate its potential biological effects.

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